

Natural sources of Ingenol 3,20-dibenzoate like Euphorbia esula

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Compound of Interest		
Compound Name:	Ingenol 3,20-dibenzoate	
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An In-depth Technical Guide to the Natural Sources of Ingenol 3,20-dibenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ingenol 3,20-dibenzoate (IDB) is a diterpenoid ester belonging to the ingenane class of compounds. It is a potent, isoform-selective activator of Protein Kinase C (PKC) and is recognized for its significant biological activities, including pro-apoptotic and anti-leukemic properties.[1][2] The complex structure and therapeutic potential of IDB have made it a subject of interest in pharmacology and drug development. This technical guide provides a comprehensive overview of the natural sources of Ingenol 3,20-dibenzoate, with a focus on Euphorbia esula, and details the methodologies for its extraction, quantification, and its cellular mechanisms of action.

Natural Sources of Ingenol 3,20-dibenzoate

The primary natural sources of ingenol esters are plants belonging to the extensive Euphorbia genus (family Euphorbiaceae). This genus comprises thousands of species, many of which produce a characteristic milky latex rich in various bioactive diterpenoids.

Euphorbia esula(Leafy Spurge): Euphorbia esula is a well-documented source of various ingenol esters. However, the presence and concentration of specific esters, including **Ingenol 3,20-dibenzoate**, can be highly variable. While some studies have successfully isolated IDB







from E. esula, other investigations of the plant material did not detect this specific compound, suggesting that its content may fluctuate based on factors such as geographic location, season, and specific chemotype of the plant.

OtherEuphorbiaSpecies: While direct quantitative data for **Ingenol 3,20-dibenzoate** is limited in the literature, many Euphorbia species are known to contain a variety of ingenol esters. The parent compound, ingenol, is a key precursor for the semi-synthesis of therapeutic esters like ingenol mebutate. Therefore, plants with high total ingenol content are of significant interest.

Quantitative Data

Specific quantitative data for **Ingenol 3,20-dibenzoate** in various plant species is not widely available in current literature. Most quantitative studies focus on the total ingenol content after chemical hydrolysis (methanolysis) of all ingenol esters present in the plant extract. This method provides a valuable metric for identifying species rich in the ingenane backbone, which are promising candidates for containing significant esters like IDB.

The following table summarizes the total ingenol content in various Euphorbia species, determined by a validated isotope dilution UHPLC-MS/MS method.[3] This data serves as a guide to the most promising natural sources for obtaining ingenol-based compounds.



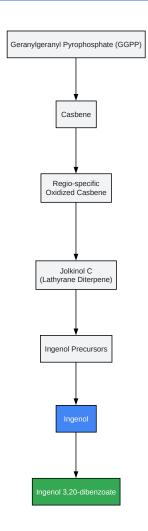
Plant Species	Plant Part	Total Ingenol Content (mg/kg of dry weight)
Euphorbia myrsinites	Lower leafless stems	547
Euphorbia tithymaloides 'Nanus'	Dry herb	~456 (converted from 527.82 µmol/kg)
Euphorbia tithymaloides	Dry herb	~349 (converted from 402.81 µmol/kg)
Euphorbia milii	Dry herb	~339 (converted from 391.30 µmol/kg)
Euphorbia ammak	Dry herb	~329 (converted from 379.75 µmol/kg)
Euphorbia trigona	Dry herb	~309 (converted from 357.07 µmol/kg)
Euphorbia lathyris (seeds)	Seeds	~100

Note: The data for E. tithymaloides, E. milii, E. ammak, and E. trigona were converted from µmol/kg using the molecular weight of ingenol (348.46 g/mol) for comparison.[2]

Biosynthesis of Ingenol Esters

The biosynthesis of ingenol and its esters is a complex process originating from the general terpenoid pathway. The key precursor, geranylgeranyl pyrophosphate (GGPP), undergoes a series of cyclizations and oxidative modifications to form the characteristic ingenane skeleton. While the complete pathway to **Ingenol 3,20-dibenzoate** is not fully elucidated, key steps have been identified in the formation of related macrocyclic diterpenes in Euphorbia.

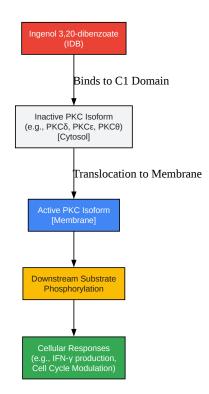




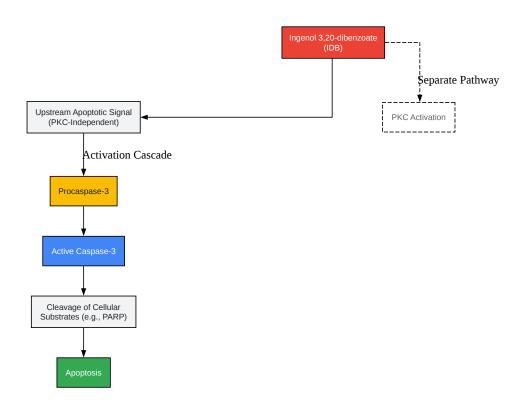












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